Application Notes and Protocols for Laboratory Safety with Nitropyrazoles

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Compound of Interest

Compound Name:	*3,4-dinitro-1H-pyrazole*
CAS No.:	*38858-92-3*
Cat. No.:	*B1273911*

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Introduction

Nitropyrazoles are a class of heterocyclic aromatic compounds characterized by a pyrazole ring substituted with one or more nitro groups. These compounds are of significant interest in medicinal chemistry and materials science due to their diverse biological activities and energetic properties. However, the presence of the nitro group, particularly in polynitrated forms, can impart significant hazards, including toxicity, thermal instability, and explosive potential. Therefore, strict adherence to safety protocols is paramount when handling these materials in a laboratory setting. These application notes provide detailed protocols and safety guidelines for working with nitropyrazoles to minimize risks and ensure a safe research environment.

Hazard Identification and Risk Assessment

Before commencing any work with nitropyrazoles, a thorough risk assessment must be conducted. The primary hazards associated with nitropyrazoles include:

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- Toxicity: Nitropyrazoles can be harmful if swallowed, inhaled, or absorbed through the skin. Some derivatives may cause serious eye damage.[1][2]
- Flammability and Explosive Potential: Many nitropyrazoles are energetic materials, meaning they can decompose exothermically upon initiation by heat, impact, or friction. The risk increases with the number of nitro groups.
- Reactivity: Nitropyrazoles can react violently with strong oxidizing agents, strong acids, and strong reducing agents.[1]

Quantitative Hazard Data

A summary of available quantitative hazard data for representative nitropyrazoles is presented in the tables below. It is crucial to note that data is not available for all derivatives, and the absence of data does not imply a lack of hazard.

Table 1: Acute Toxicity Data for Selected Nitropyrazoles

Compound Name	CAS Number	Route of Exposure	Species	Toxicity Value	Reference
4-Nitropyrazole	2075-46-9	Intraperitoneal	Mouse	TDLo: 300 mg/kg	[1]
3,4-Dinitropyrazole (DNP)	38858-92-3	Oral	Rat (female)	Estimated LD50: 800-900 mg/kg	[3]
1-Hydroxyethyl 4,5-diamino pyrazole sulfate	Not available	Oral	Rat	LD50: >2000 mg/kg	[4]
1H-Pyrazole	288-13-1	Oral	Rat	LD50: 1010 mg/kg	[5][6]
1H-Pyrazole	288-13-1	Dermal	Rabbit	LD50: 400 mg/kg	[5]

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TDLo (Toxic Dose Low): The lowest dose of a substance that has been reported to have any toxic effect. LD50 (Lethal Dose 50): The dose of a substance that is lethal to 50% of a test population.

Table 2: Thermal Stability and Sensitivity Data for Selected Energetic Nitropyrazoles

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Compound Name	Decomposition Temperature (°C)	Impact Sensitivity (J)	Friction Sensitivity (N)	Reference
3,4,5-Trinitropyrazole (TNP)	~251	24.5	240	[7]
1-Methyl-3,4,5-trinitropyrazole (MTNP)	248	24.5	240	[7][8]
3,6-Dinitro-1,4-di(1H-tetrazol-5-yl)-pyrazolo[4,3-c]pyrazole (DNTPP) derivative 3	329	>20	>360	
3,6-Dinitro-1,4-di(1H-tetrazol-5-yl)-pyrazolo[4,3-c]pyrazole (DNTPP) derivative 7	-	>20	>360	
3,6-Dinitro-1,4-di(1H-tetrazol-5-yl)-pyrazolo[4,3-c]pyrazole (DNTPP) derivative 8	-	>20	>360	
(4-nitro-1H-pyrazole-3,5-diyl)bis(1H-1,2,4-triazole) derivative 6	238.2	30	-	[9]
(4-nitro-1H-pyrazole-3,5-	-	>40	-	[9]

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diyl)bis(1H-1,2,4-triazole) derivative 9				
(4-nitro-1H-pyrazole-3,5-diyl)bis(1H-1,2,4-triazole) derivative 10	-	>40	-	[9]
N,N'-((4,4'-dinitro-1H,2'H-[3,3'-bipyrazole]-5,5'-diyl)bis(1H-1,2,4-triazole-3,5-diyl))dinitramide (4)	-	24	360	[10]

Engineering Controls and Personal Protective Equipment (PPE)

To mitigate the identified hazards, a combination of engineering controls and appropriate PPE must be utilized.

Engineering Controls

- Fume Hood: All manipulations of nitropyrazoles, especially during synthesis and purification, must be performed in a certified chemical fume hood to prevent inhalation of dusts, vapors, or fumes.
- Blast Shield: For reactions with a high potential for explosion or energetic decomposition, a blast shield should be used in front of the fume hood sash.
- Ventilation: The laboratory should be well-ventilated to ensure low ambient concentrations of any airborne contaminants.

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Personal Protective Equipment (PPE)

- Eye and Face Protection: Chemical splash goggles and a face shield are mandatory when handling nitropyrazoles.
- Gloves: Chemically resistant gloves (e.g., nitrile) should be worn. Double gloving is recommended for handling highly concentrated solutions or solids.
- Lab Coat: A flame-resistant lab coat should be worn and kept fully buttoned.
- Footwear: Closed-toe shoes are required in the laboratory at all times.

Experimental Protocols

The following are general protocols for the synthesis of common nitropyrazoles. These protocols must be adapted based on a specific risk assessment for each experiment.

Synthesis of 4-Nitropyrazole

This one-pot, two-step method provides a high yield of 4-nitropyrazole.[11]

Materials:

- Pyrazole
- Concentrated sulfuric acid (98%)
- Fuming nitric acid (90%)
- Fuming sulfuric acid (20% SO3)
- Ice
- Deionized water
- Ethyl ether
- Hexane

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Procedure:

- Step 1: Formation of Pyrazole Sulfate. In a round-bottom flask equipped with a magnetic stirrer and an ice-water bath, slowly add pyrazole to concentrated sulfuric acid. Stir the mixture at room temperature for 30 minutes.
- Step 2: Nitration. Cool the flask in the ice-water bath. Slowly and dropwise, add a pre-mixed solution of fuming nitric acid and fuming sulfuric acid.
- After the addition is complete, raise the temperature to 50°C and maintain for 1.5 hours.
- Work-up. Carefully pour the reaction mixture into a beaker containing a large amount of crushed ice and water. A white solid will precipitate.
- Filter the solid and wash it with ice-cold water.
- Dry the product under vacuum.
- Recrystallize the crude product from an ethyl ether/hexane mixture to obtain pure 4-nitropyrazole.

Synthesis of 3,5-Dinitropyrazole

This procedure involves the nitration of 3-nitropyrazole.

Materials:

- 3-Nitropyrazole
- Concentrated nitric acid
- Concentrated sulfuric acid
- Benzonitrile (PhCN)
- Ammonia gas
- Hydrochloric acid

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Procedure:

- Nitration. Dissolve 3-nitropyrazole in a mixture of concentrated nitric acid and concentrated sulfuric acid.
- Heat the reaction mixture to the optimized temperature and for the required duration as determined by TLC or HPLC monitoring.
- Rearrangement and Salt Formation. After the reaction is complete, cool the mixture and carefully add it to benzonitrile.
- Bubble ammonia gas through the solution to precipitate the ammonium salt of 3,5-dinitropyrazole.
- Isolation. Filter the ammonium salt and wash it with a suitable solvent.
- To obtain the free 3,5-dinitropyrazole, dissolve the ammonium salt in water and neutralize it with hydrochloric acid.
- Filter the resulting precipitate, wash with water, and dry under vacuum.

Handling, Storage, and Waste Disposal

Handling

- Always handle nitropyrazoles in a designated area within a fume hood.
- Avoid generating dusts.
- Use non-sparking tools.
- Do not subject the compounds to grinding, impact, or friction, especially polynitrated derivatives.

Storage

- Store nitropyrazoles in tightly sealed, clearly labeled containers.
- Store in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.

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- Segregate from incompatible materials such as strong oxidizing agents, acids, and bases.[1][12][13][14]

Waste Disposal

- All waste containing nitropyrazoles must be treated as hazardous waste.
- Collect waste in designated, labeled containers.
- Never mix nitropyrazole waste with incompatible chemicals.
- For energetic nitropyrazoles, consult with your institution's environmental health and safety (EHS) office for specific disposal procedures, which may involve treatment by a specialized hazardous waste disposal company.[15][16][17][18]

Emergency Procedures

Spills

- Minor Spill:
  - Alert personnel in the immediate area.
  - Wearing appropriate PPE, cover the spill with an inert absorbent material (e.g., vermiculite, sand).
  - Carefully sweep the absorbed material into a designated hazardous waste container.
  - Decontaminate the spill area with a suitable solvent, followed by soap and water.
- Major Spill:
  - Evacuate the laboratory immediately.
  - Alert your supervisor and the institutional EHS office.
  - Prevent re-entry to the area.

Exposure

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- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing. Seek medical attention.[1]
- Eye Contact: Immediately flush eyes with water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[1]
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.[1]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[1]

Fire

- In case of a small fire, use a Class D fire extinguisher if you are trained to do so and it is safe.
- For a larger fire, or if you are not trained, activate the fire alarm, evacuate the area, and call emergency services.

Visualized Workflows and Decision Trees

The following diagrams, generated using Graphviz, illustrate key safety workflows and decision-making processes when working with nitropyrazoles.

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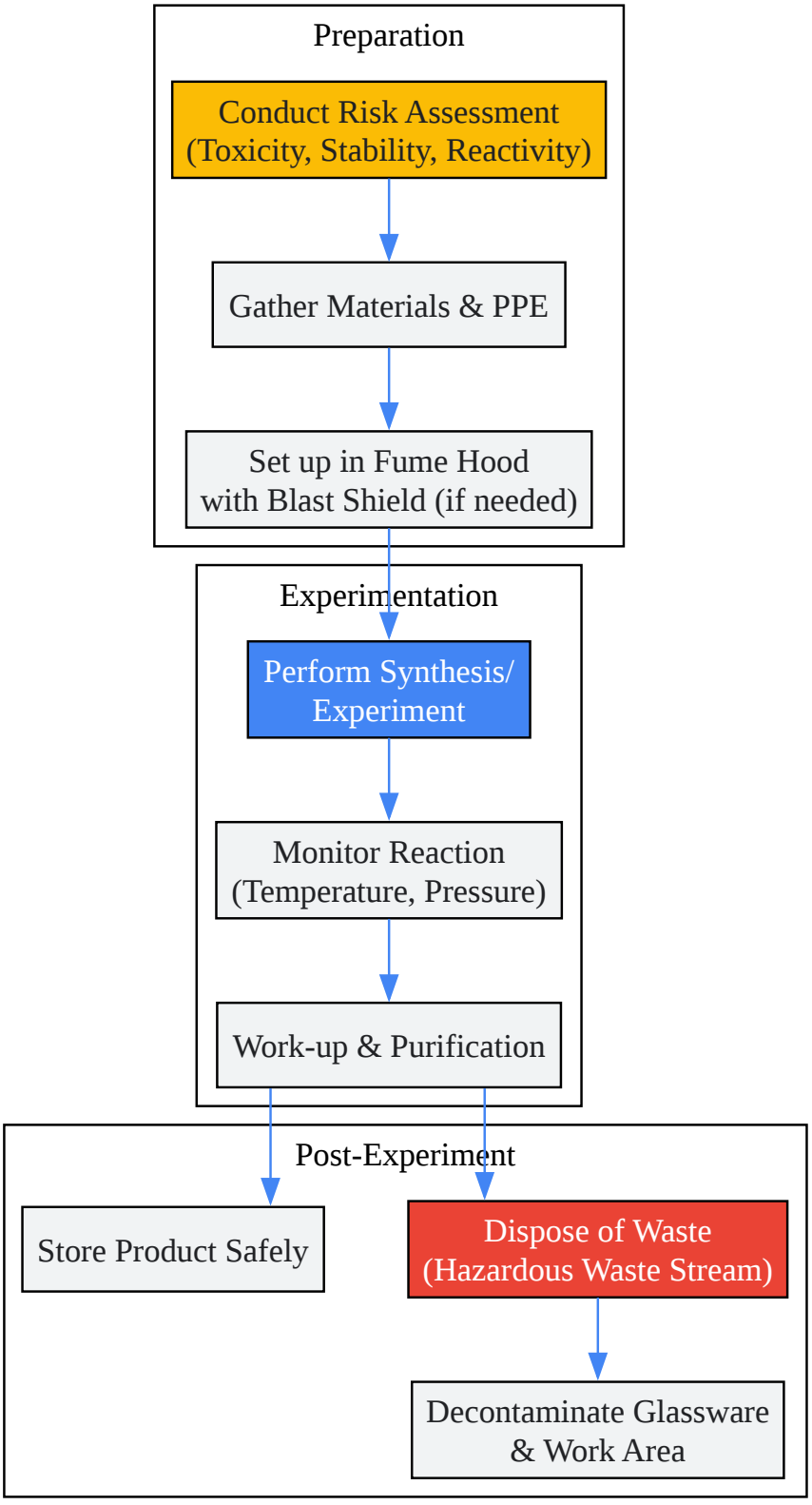

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General workflow for handling nitropyrazoles.

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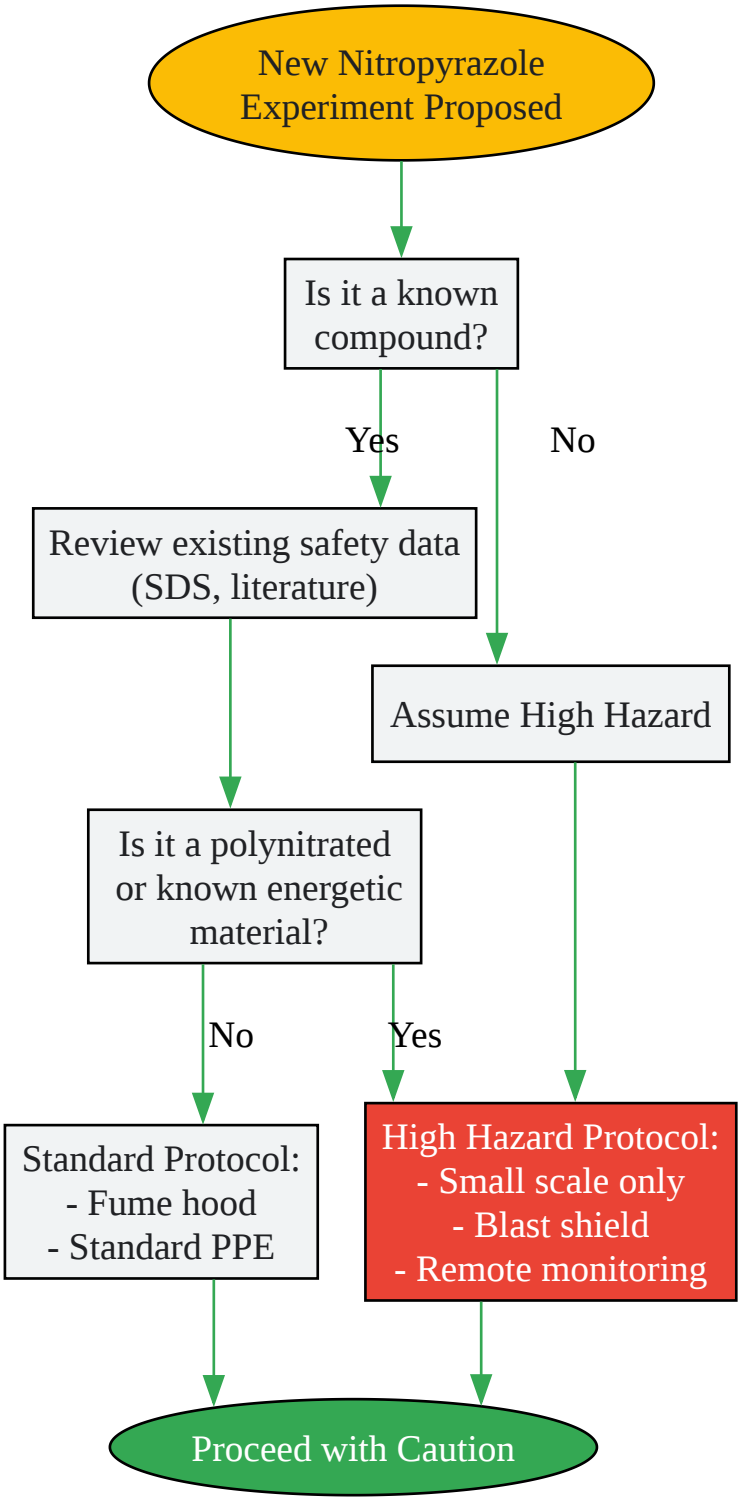

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Risk assessment decision tree for new experiments.

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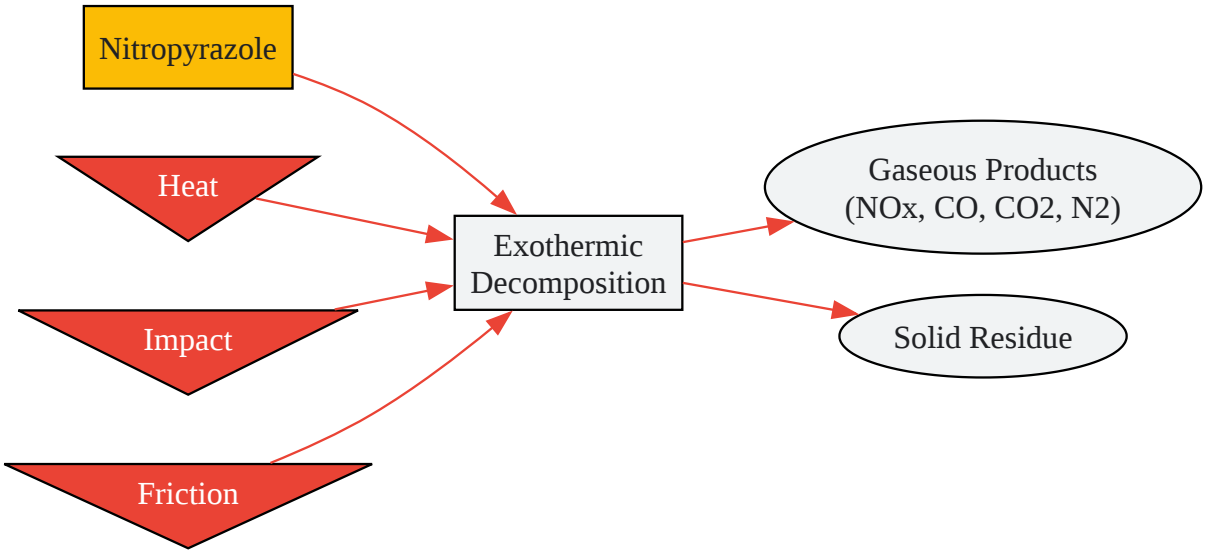

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Potential decomposition pathways of nitropyrazoles.

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